

mechanical properties of aluminum 6063 with and without borosilicate reinforcement

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Compound of Interest

Compound Name: Aluminum borosilicate

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Reinforcement with Borosilicate Enhances Mechanical Properties of Aluminum 6063

A comparative analysis of experimental data reveals that reinforcing aluminum 6063 (Al6063) with borosilicate glass particles can significantly enhance its mechanical properties, including tensile strength and hardness. This improvement is observed when compared to the unreinforced alloy, offering a promising alternative for applications requiring enhanced material performance. The degree of enhancement is dependent on the weight percentage of the borosilicate reinforcement, with studies indicating an optimal concentration for achieving the most desirable characteristics.

Comparative Mechanical Properties

The mechanical properties of unreinforced Al6063 vary depending on its temper, which is a result of heat treatment. The T6 temper, for instance, exhibits a higher tensile and yield strength compared to the T5 temper. The addition of borosilicate as a reinforcement material further modifies these properties.

Material	Condition	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Hardness	Young's Modulus (GPa)	Impact Strength (J)
Aluminum 6063	T5 Temper	145 - 186[1][2]	97 - 145[1][2]	8 - 12[1][2]	~73 HB[3]	68.9[1][2][4]	-
T6 Temper	190 - 241[1][4][5]	160 - 214[1][5]	8 - 12[1][5]	~73 HB[3]	68.9[1][4][5]	-	
O Temper (Annealed)	≤ 130[1]	-	≥ 18[1]	25 HB[6]	68.9[7]	-	
Al6063 + Borosilicate	2.5 wt% Borosilicate	Increase d over unreinforced[8][9]	-	-	Increase d over unreinforced[8][9]	-	-
5.0 wt% Borosilicate	Increase d over unreinforced[8][9]	-	-	Increase d over unreinforced[8][9]	-	-	
7.5 wt% Borosilicate	Optimal improvement observed [8][9]	-	-	Optimal improvement observed [8][9]	-	-	
10.0 wt% Borosilicate	Decrease d from 7.5% peak[8][9]	-	-	Decrease d from 7.5% peak[8][9]	-	-	
Al6063 + Hybrid	14% Borosilicate	~153	-	Decrease d by 14-17%[10]	Increase d over	-	-

Reinforced + 2%
Fly Ash

unreinforced

Note: The data for borosilicate-reinforced Al6063 is based on studies that indicate trends and optimal percentages. Specific numerical values for all properties at each reinforcement level were not consistently available across the reviewed literature. The hybrid reinforcement data is included for additional context on how borosilicate contributes to property changes in multi-reinforcement systems.

Experimental Protocols

The fabrication and testing of these materials follow standardized procedures to ensure reliable and comparable results.

Material Fabrication: Stir Casting

A common method for producing aluminum matrix composites is stir casting.^{[11][10][12][13]}

This process involves:

- **Melting:** The Al6063 alloy is melted in a crucible furnace to a temperature above its melting point.
- **Reinforcement Addition:** A pre-weighed amount of borosilicate glass powder is preheated and then gradually introduced into the molten aluminum.
- **Stirring:** The molten mixture is continuously stirred to ensure a uniform distribution of the reinforcement particles within the matrix.
- **Casting:** The composite slurry is then poured into a preheated mold and allowed to solidify.

Mechanical Testing

The mechanical properties of the unreinforced alloy and the composites are evaluated using the following standard test methods:

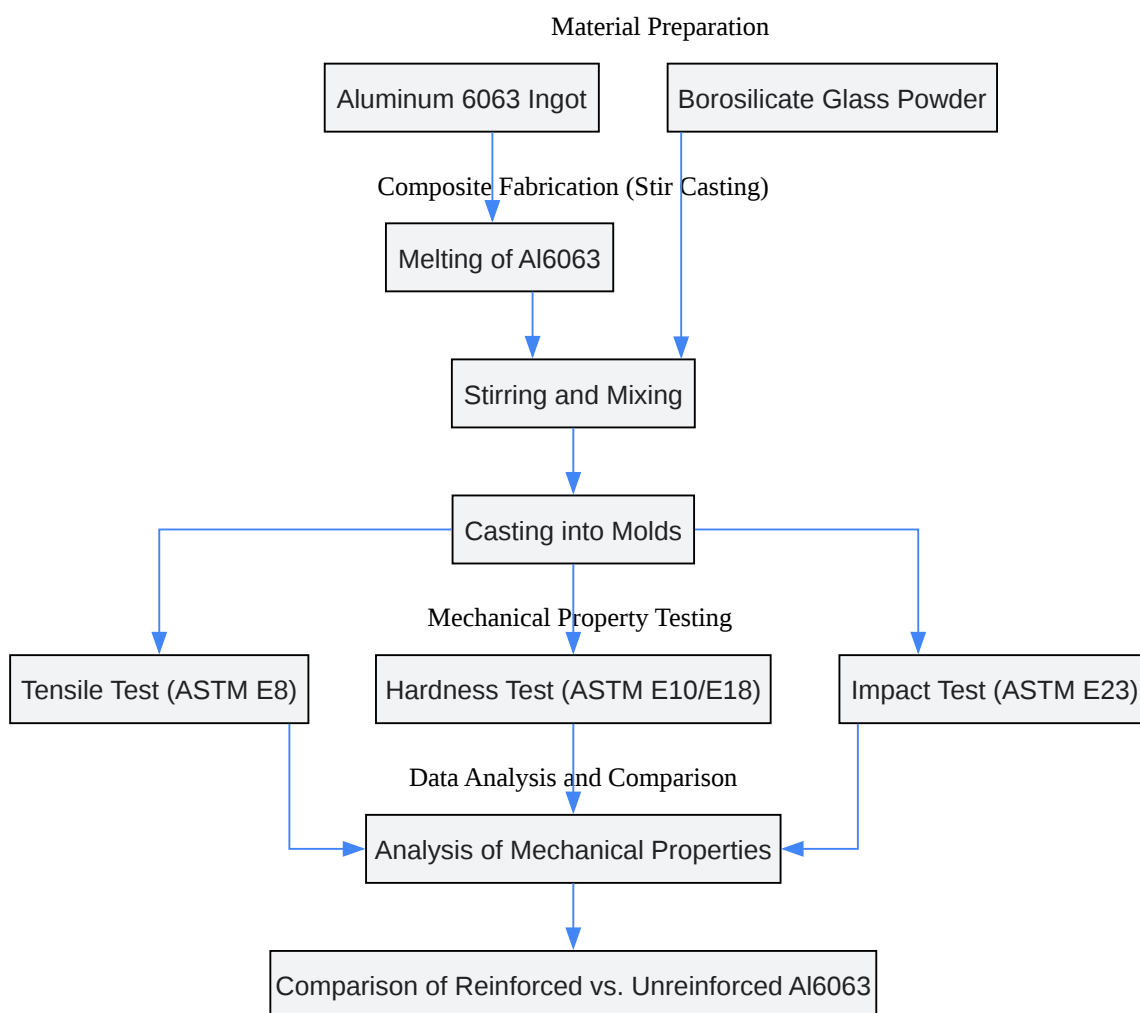
- **Tensile Testing (ASTM E8):** This test determines the ultimate tensile strength, yield strength, and elongation of the material.^{[14][15][16][17]} A universal testing machine (UTM) is used to

apply a controlled tensile load to a specimen of a standardized geometry until it fractures.

- **Hardness Testing (ASTM E10/E18):** Hardness is a measure of a material's resistance to localized plastic deformation. The Brinell (ASTM E10) or Rockwell (ASTM E18) hardness tests are commonly used.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#) These tests involve indenting the material with a hardened ball or diamond cone under a specific load and measuring the dimensions of the resulting indentation.
- **Impact Testing (ASTM E23):** The Charpy impact test (ASTM E23) is used to determine the impact toughness or the amount of energy a material can absorb during fracture.[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#) A notched specimen is struck by a swinging pendulum, and the energy absorbed by the specimen is calculated from the height to which the pendulum swings after breaking the specimen.

Experimental Workflow

The following diagram illustrates the typical workflow for the fabrication and mechanical characterization of borosilicate-reinforced aluminum 6063 composites.



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Experimental workflow for composite fabrication and testing.

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